

Spectroscopic Properties of Bromo-Methyl-Pyrazole Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name: *3-Bromo-1-methylpyrazol-4-amine;hydrochloride*

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Introduction

Bromo-methyl-pyrazole derivatives represent a cornerstone in medicinal chemistry and drug development, forming the structural core of numerous pharmaceuticals and biologically active compounds.[1] Their versatile synthesis and the ability to undergo further functionalization, often at the bromine-substituted position, make them invaluable building blocks for creating complex molecular architectures.[1] The precise characterization of these derivatives is paramount to ensure structural integrity, purity, and to understand their chemical behavior. Spectroscopic techniques are the primary tools employed for this purpose, each providing a unique window into the molecular structure and electronic environment of these compounds.

This technical guide offers a comprehensive exploration of the key spectroscopic properties of bromo-methyl-pyrazole derivatives. As a Senior Application Scientist, this document is structured to provide not just data, but a deeper understanding of the principles behind the spectral features observed. We will delve into the causality of experimental choices and provide detailed, field-proven protocols for obtaining high-quality spectroscopic data. This guide is

intended for researchers, scientists, and drug development professionals who work with or are looking to incorporate these vital heterocyclic compounds into their research.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is arguably the most powerful tool for the unambiguous structure determination of organic molecules, including bromo-methyl-pyrazole derivatives. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map out the connectivity and chemical environment of each atom in the molecule.

Theoretical Principles and Causality of Chemical Shifts

The chemical shift (δ) of a nucleus in an NMR spectrum is highly sensitive to its local electronic environment. Electron-withdrawing groups, such as the bromine atom and the nitrogen atoms of the pyrazole ring, deshield nearby nuclei, causing their signals to appear at a higher chemical shift (downfield). Conversely, electron-donating groups, like a methyl group, will shield adjacent nuclei, shifting their signals to a lower chemical shift (upfield).

The position of the bromine and methyl substituents on the pyrazole ring has a predictable and significant impact on the chemical shifts of the ring protons and carbons. For instance, a bromine atom will have a strong deshielding effect on the carbon to which it is attached, but a "heavy atom effect" can sometimes lead to a relative upfield shift for this carbon in the ^{13}C NMR spectrum.^[2] The N-methyl group will typically appear as a singlet in the ^1H NMR spectrum, with its chemical shift influenced by the overall electronic nature of the pyrazole ring.^[1]

Expected Spectral Features of Bromo-Methyl-Pyrazole Isomers

The specific isomer of a bromo-methyl-pyrazole will exhibit a unique NMR fingerprint. The following table summarizes expected ^1H and ^{13}C NMR chemical shifts for some common isomers, synthesized from available literature data.

Compound	Position of Substituents	Expected ^1H NMR (δ , ppm)	Expected ^{13}C NMR (δ , ppm)
3-Bromo-5-methyl-1H-pyrazole	Br at C3, Me at C5	CH ₃ : ~2.2 ppm (s, 3H) CH (C4): ~6.1 ppm (s, 1H) NH: Broad, variable	C3: ~123 ppm C4: ~107 ppm C5: ~142 ppm CH ₃ : ~11 ppm
4-Bromo-3-methyl-1H-pyrazole	Br at C4, Me at C3	CH ₃ : ~2.2 ppm (s, 3H) CH (C5): ~7.5 ppm (s, 1H) NH: Broad, variable	C3: ~145 ppm C4: ~95 ppm C5: ~130 ppm CH ₃ : ~12 ppm
N-Methyl-3-bromo-5-methyl Pyrazole	N-Me, Br at C3, Me at C5	N-CH ₃ : ~3.6 ppm (s, 3H) C-CH ₃ : ~2.2 ppm (s, 3H) CH (C4): ~6.1 ppm (s, 1H)	N-CH ₃ : ~36.5 ppm C3: ~123.0 ppm C4: ~107.5 ppm C5: ~141.7 ppm C-CH ₃ : ~10.9 ppm

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration. Data synthesized from multiple sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Distinguishing between isomers is often achieved by analyzing long-range couplings in 2D NMR experiments like HMBC (Heteronuclear Multiple Bond Correlation), which can reveal correlations between protons and carbons that are two or three bonds apart.

Experimental Protocol for NMR Spectroscopy

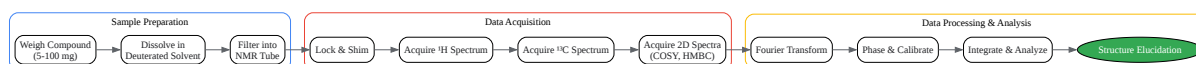
A robust and reproducible protocol is essential for obtaining high-quality NMR data.

Step-by-Step Methodology:

- Sample Preparation:
 - Weigh 5-25 mg of the bromo-methyl-pyrazole derivative for ^1H NMR, or 50-100 mg for ^{13}C NMR.[\[9\]](#)

- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry vial.^[9] Common choices include chloroform-d for good solubility of many organic compounds or DMSO-d_6 if the compound has exchangeable protons (like an N-H) that you wish to observe.
- Filter the solution through a pipette with a small cotton or glass wool plug into a clean 5 mm NMR tube to remove any particulate matter.^{[9][10]} This is critical for achieving good magnetic field homogeneity (shimming).
- Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to optimize its homogeneity, aiming for sharp, symmetrical peaks.
 - Acquire a standard ^1H NMR spectrum. Typical parameters on a 400 MHz spectrometer would include a 30-degree pulse angle, a 1-2 second relaxation delay, and 16-32 scans.
 - For ^{13}C NMR, a proton-decoupled experiment is standard. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , more scans (e.g., 1024 or more) and a longer acquisition time will be necessary.
 - If required, perform 2D NMR experiments such as COSY, HSQC, and HMBC to aid in complete structural assignment.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

- Integrate the peaks in the ^1H NMR spectrum to determine the relative ratios of different types of protons.



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Caption: Workflow for NMR analysis of bromo-methyl-pyrazole derivatives.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites molecular vibrations such as stretching and bending.

Theoretical Principles and Characteristic Vibrations

Each type of bond (e.g., C-H, C=C, C-N, C-Br) vibrates at a characteristic frequency. The pyrazole ring itself gives rise to a series of complex absorptions in the "fingerprint region" (below 1500 cm^{-1}) which are unique to the specific substitution pattern.

Key vibrational modes for bromo-methyl-pyrazole derivatives include:

- N-H Stretching: For N-unsubstituted pyrazoles, a broad band is typically observed in the $3100\text{-}3300\text{ cm}^{-1}$ region, indicative of hydrogen bonding.[11]
- C-H Stretching: Aromatic C-H stretching from the pyrazole ring appears just above 3000 cm^{-1} , while aliphatic C-H stretching from the methyl group is found just below 3000 cm^{-1} .
- C=C and C=N Stretching: These vibrations of the pyrazole ring typically occur in the $1400\text{-}1620\text{ cm}^{-1}$ region.[12]

- C-Br Stretching: The C-Br stretch is found at lower wavenumbers, typically in the 500-650 cm^{-1} range. This band can sometimes be weak or difficult to assign definitively.

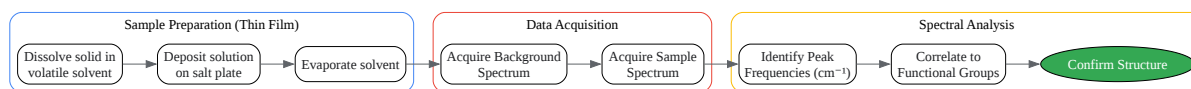
Experimental Protocol for FTIR Spectroscopy (Thin Solid Film)

For solid samples, the thin film method is often the simplest and fastest.

Step-by-Step Methodology:

- Sample Preparation:
 - Place a small amount (a few milligrams) of the solid bromo-methyl-pyrazole derivative into a small test tube or vial.
 - Add a few drops of a volatile solvent in which the compound is soluble (e.g., methylene chloride or acetone) to dissolve the solid.^[1]
 - Using a pipette, place one or two drops of the solution onto the surface of a clean, dry salt plate (e.g., KBr or NaCl).^[1]
 - Allow the solvent to evaporate completely, leaving a thin, even film of the solid compound on the plate.^[1]
- Data Acquisition:
 - Place the salt plate into the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment. This is crucial to subtract the absorbance of atmospheric CO_2 and water vapor.
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis:
 - The resulting spectrum will be a plot of transmittance or absorbance versus wavenumber (cm^{-1}).

- Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.



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Caption: Workflow for FTIR analysis using the thin solid film method.

UV-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. It is particularly useful for compounds containing conjugated systems, such as the pyrazole ring.

Theoretical Principles and Expected Transitions

The absorption of UV or visible light promotes electrons from a lower energy molecular orbital to a higher energy one. For pyrazole derivatives, the most relevant transitions are:

- $\pi \rightarrow \pi^*$ Transitions: These occur in molecules with double or triple bonds and are typically strong absorptions. The pyrazole ring exhibits characteristic $\pi \rightarrow \pi^*$ transitions. The extent of conjugation and the nature of substituents will influence the wavelength of maximum absorbance (λ_{max}).^[13]
- $n \rightarrow \pi^*$ Transitions: These involve the promotion of a non-bonding electron (from the nitrogen lone pairs) to an antibonding π^* orbital. These transitions are generally weaker than $\pi \rightarrow \pi^*$ transitions and occur at longer wavelengths.^{[13][14]}

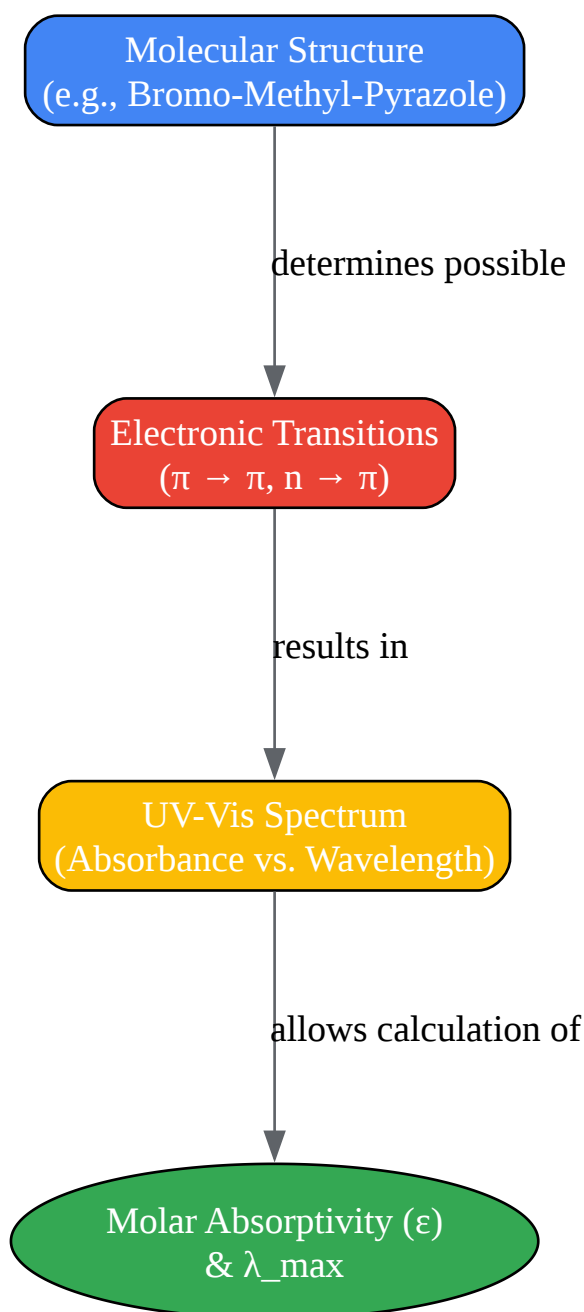
Halogen substituents can cause a bathochromic (red) shift in the λ_{max} due to their ability to donate lone pair electrons into the aromatic system. Electronic spectra of halogenated pyrazole

derivatives typically show characteristic absorption bands in the range of 246–300 nm, which are assigned to π - π^* transitions.^[15]

Experimental Protocol for UV-Vis Spectroscopy

Step-by-Step Methodology:

- Sample Preparation:
 - Prepare a stock solution of the bromo-methyl-pyrazole derivative of a known concentration in a UV-transparent solvent (e.g., ethanol, methanol, or cyclohexane).
 - Perform serial dilutions to prepare a series of solutions of varying concentrations. The absorbance of the most concentrated solution should ideally be between 1 and 1.5.
 - Prepare a blank solution containing only the solvent.
- Data Acquisition:
 - Turn on the UV-Vis spectrophotometer and allow the lamps to warm up.
 - Fill a clean quartz cuvette with the blank solution and place it in the reference holder (for a double-beam instrument) or measure it to obtain a baseline spectrum.^[16]
 - Rinse the sample cuvette with the solution to be measured, then fill it and place it in the sample holder.
 - Scan the desired wavelength range (e.g., 200-400 nm).
- Data Analysis:
 - The resulting spectrum will be a plot of absorbance versus wavelength (nm).
 - Identify the wavelength(s) of maximum absorbance (λ_{max}).
 - Using the Beer-Lambert law ($A = \epsilon bc$) and the absorbance values from the serial dilutions, a calibration curve can be constructed to determine the molar absorptivity (ϵ) of the compound at λ_{max} .



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Caption: Relationship between structure and UV-Vis spectroscopic data.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and to deduce its structure by analyzing its fragmentation pattern.

Theoretical Principles: Electron Ionization and Fragmentation

In Electron Ionization (EI) mass spectrometry, the sample is bombarded with high-energy electrons (typically 70 eV).^{[4][17]} This process ejects an electron from the molecule, forming a radical cation known as the molecular ion ($M^{+\bullet}$). The mass of this ion corresponds to the molecular weight of the compound.

The high energy of EI often causes the molecular ion to be unstable, leading it to fragment into smaller, more stable ions and neutral radicals.^[18] The fragmentation pattern is highly reproducible and characteristic of the molecule's structure.

For bromo-methyl-pyrazole derivatives, key fragmentation features include:

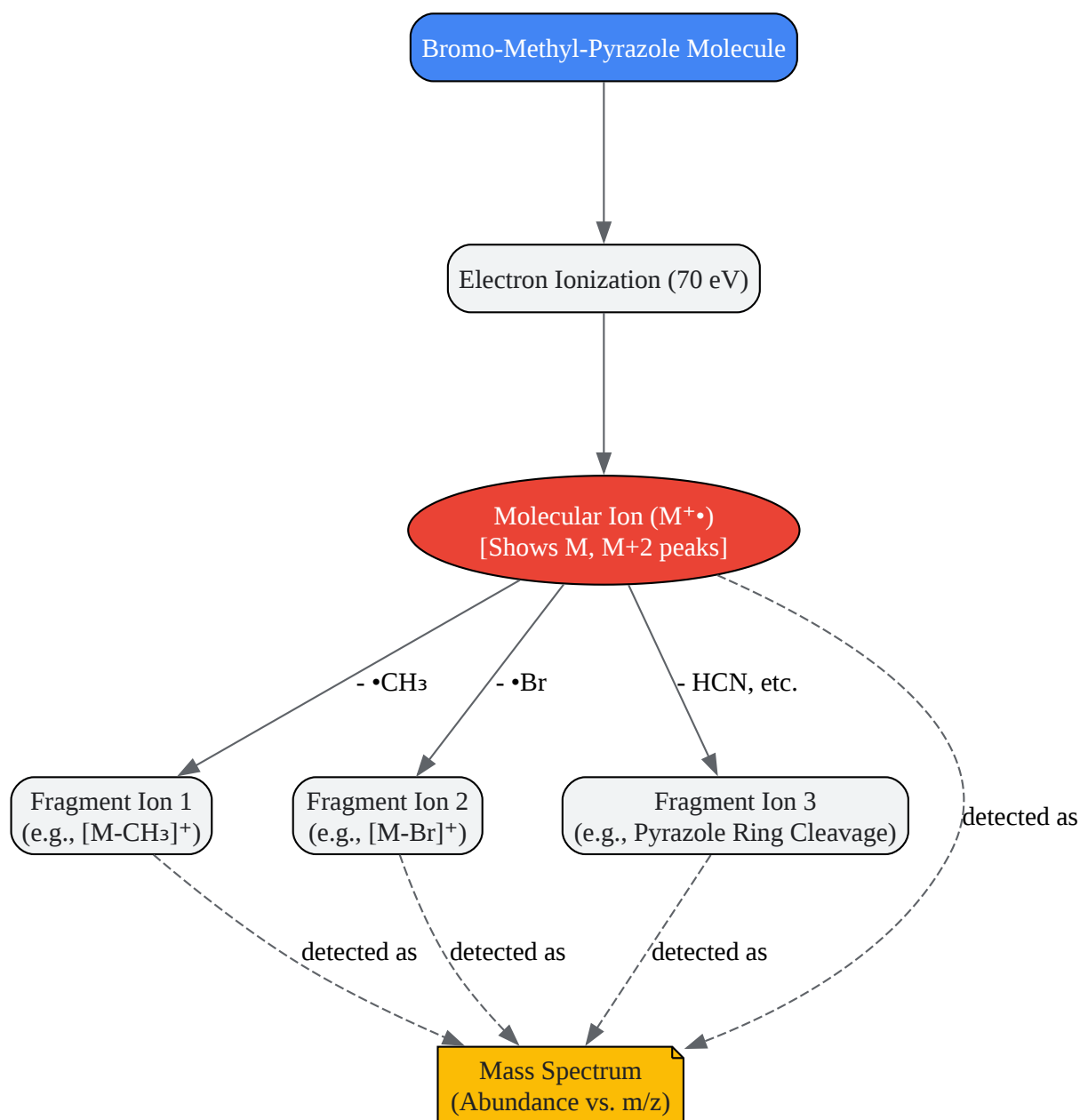
- **Isotope Pattern:** Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in an approximately 1:1 ratio.^[19] This results in a characteristic "M" and "M+2" peak pattern for any fragment containing a bromine atom, where the two peaks are of nearly equal intensity. This is a definitive indicator of the presence of one bromine atom in the ion.
- **Pyrazole Ring Fragmentation:** The pyrazole ring can undergo characteristic cleavages, often involving the loss of small neutral molecules like HCN or N_2 . The specific fragmentation pathways are influenced by the position of the substituents.^{[10][20]}
- **Loss of Substituents:** Common fragmentation pathways include the loss of the methyl group (as a $\bullet\text{CH}_3$ radical) or the bromine atom (as a $\bullet\text{Br}$ radical).

Experimental Protocol for EI-Mass Spectrometry

Step-by-Step Methodology:

- **Sample Introduction:**

- For volatile compounds, a small amount of the sample can be injected into a gas chromatograph (GC) coupled to the mass spectrometer (GC-MS). The GC separates the components of the sample before they enter the ion source.
- For less volatile solids, a direct insertion probe can be used to introduce the sample directly into the high-vacuum environment of the ion source.
- Ionization and Analysis:
 - The sample molecules are vaporized and enter the ion source, where they are bombarded by a 70 eV electron beam.
 - The resulting ions (molecular ion and fragment ions) are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection and Data Interpretation:
 - The separated ions are detected, and their abundance is recorded.
 - The output is a mass spectrum, which is a plot of relative ion abundance versus m/z .
 - Identify the molecular ion peak ($M^{+\bullet}$) and its corresponding $M+2$ peak to confirm the molecular weight and the presence of bromine.
 - Analyze the major fragment ions to deduce the structure of the compound, considering the typical fragmentation pathways for pyrazoles and halogenated compounds.



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Caption: General fragmentation pathway in EI-Mass Spectrometry.

Conclusion

The spectroscopic characterization of bromo-methyl-pyrazole derivatives is a multi-faceted process that relies on the synergistic application of NMR, IR, UV-Vis, and Mass Spectrometry. Each technique provides a unique and complementary piece of the structural puzzle. A thorough understanding of the theoretical principles behind each method, combined with robust experimental protocols, is essential for accurate and reliable characterization. This guide has provided a framework for approaching this task, emphasizing the causal links between molecular structure and spectroscopic output. By leveraging these powerful analytical tools, researchers can confidently elucidate the structures of novel bromo-methyl-pyrazole derivatives, paving the way for their application in drug discovery and materials science.

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